

Piptamine chemical structure and molecular formula

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Compound of Interest

Compound Name: *Piptamine*

Cat. No.: *B1247215*

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Piptamine: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the chemical and biological properties of **Piptamine**, a novel fungal tertiary amine. **Piptamine**, isolated from the basidiomycete *Piptoporus betulinus*, has demonstrated significant antimicrobial properties, positioning it as a compound of interest in the search for new antibiotics. This guide synthesizes the available data on its molecular structure, antimicrobial efficacy, and the methodologies employed for its isolation and characterization.

Molecular Identity and Chemical Structure

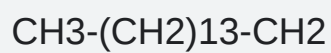
Piptamine is chemically identified as N-benzyl-N-methylpentadecan-1-amine.^[1] It is a unique fungal metabolite characterized by the absence of chiral centers.^[1]

Molecular Formula: $C_{23}H_{41}N$ ^{[1][2]}

Chemical Structure: The structure of **Piptamine** consists of a long aliphatic pentadecyl chain, a methyl group, and a benzyl group all attached to a central nitrogen atom.

(A 2D chemical structure diagram would be placed here in a full whitepaper. The following DOT script provides a simplified representation of its key components.)

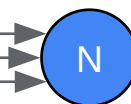
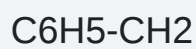
Pentadecyl Chain (C₁₅H₃₁)

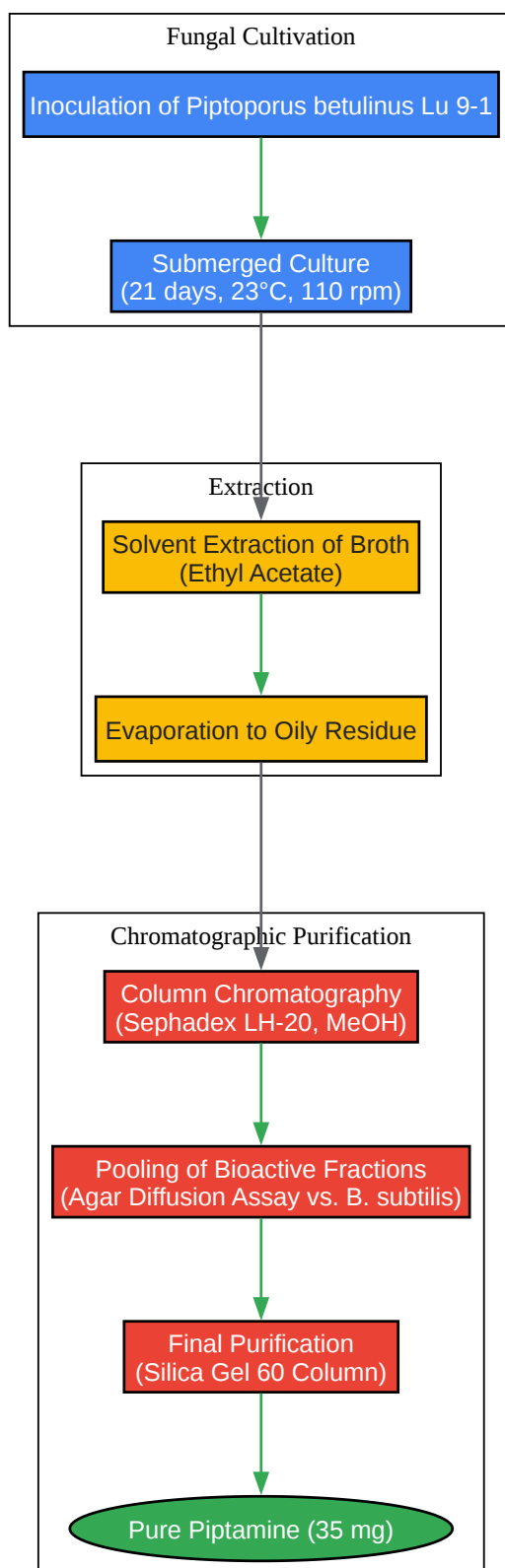


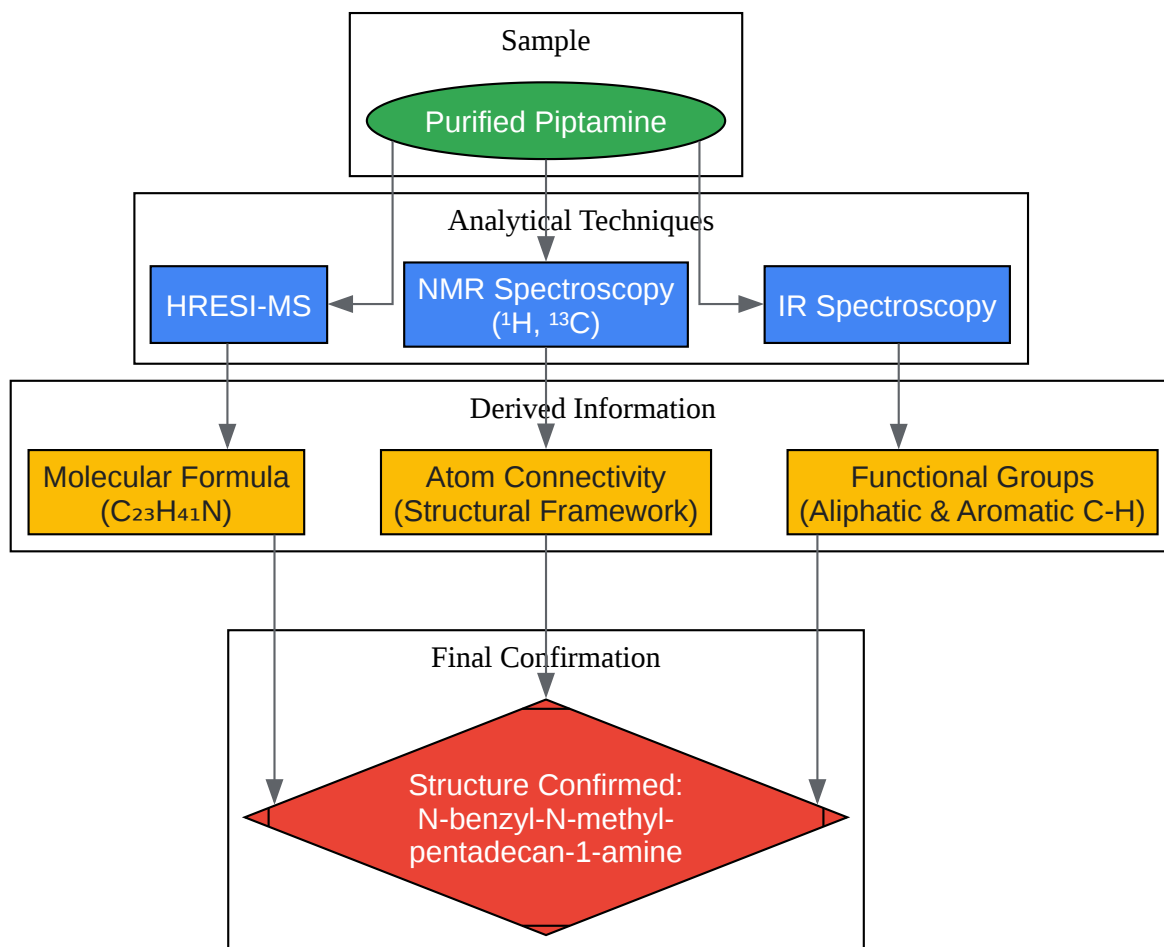
Methyl Group (CH₃)



Benzyl Group







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References

- 1. Piptamine | Benchchem [benchchem.com]

- 2. scispace.com [scispace.com]
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